

Structure-activity relationship (SAR) studies of 2-Amino-5-bromobenzohydrazide-based compounds.

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Compound of Interest

Compound Name: 2-Amino-5-bromobenzohydrazide

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An in-depth analysis of structure-activity relationship (SAR) studies reveals that the **2-amino-5-bromobenzohydrazide** scaffold is a highly versatile building block in medicinal chemistry. Featuring a primary aromatic amine, a hydrazide moiety, and a halogen atom, this core structure offers multiple reactive sites for cyclization, condensation, and cross-coupling.

This guide objectively compares the synthesis, mechanistic pathways, and biological performance of two primary classes of **2-amino-5-bromobenzohydrazide** derivatives: Phosphorus-based spiro-heterocycles and 1,2,4-Triazole Schiff bases. By evaluating these alternatives, drug development professionals can better navigate the trade-offs between cytotoxic potency and cellular selectivity.

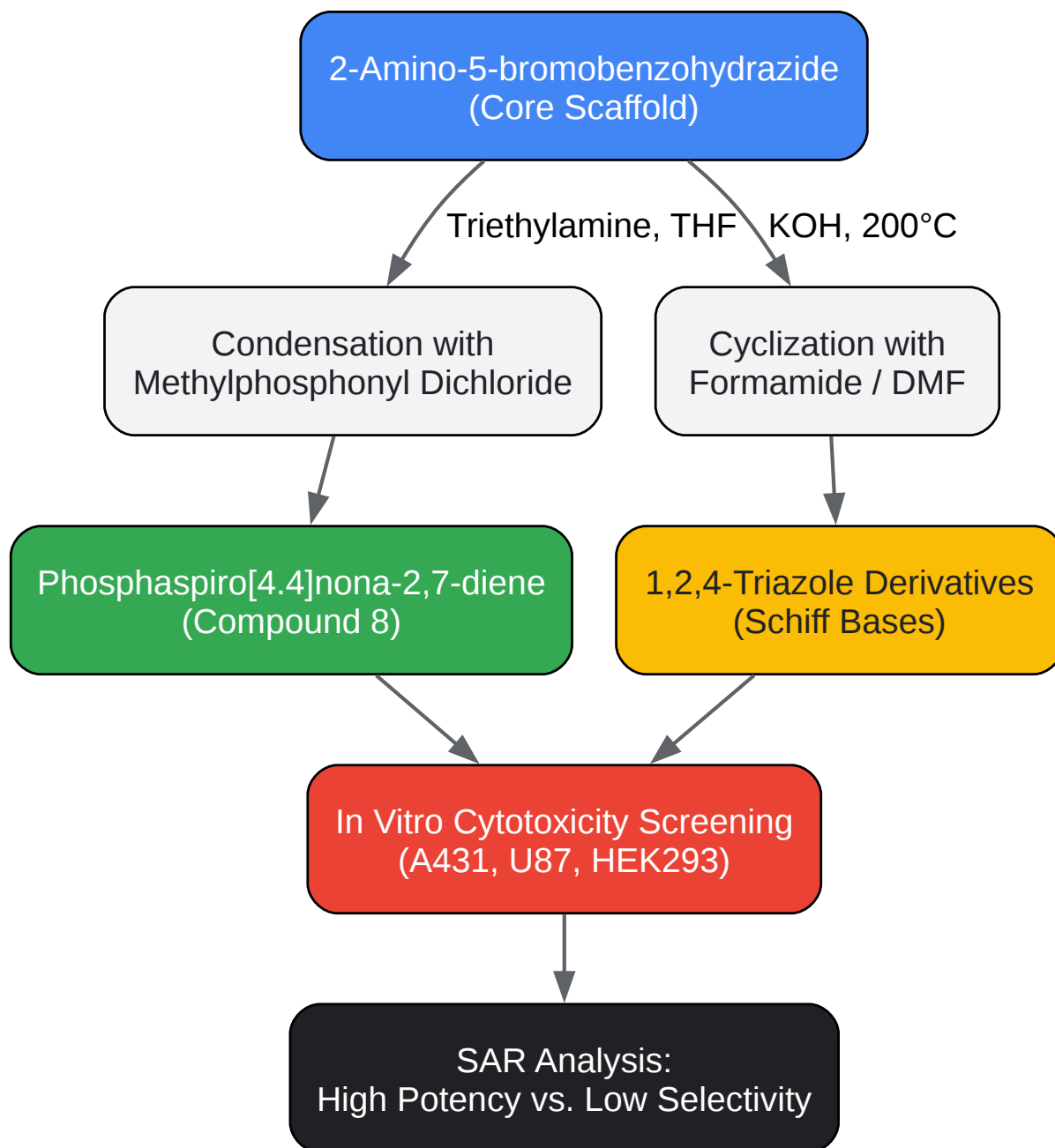
Design Rationale and SAR Overview

The pharmacological utility of the **2-amino-5-bromobenzohydrazide** scaffold stems from its bifunctional nature^[1].

- The Hydrazide Group: Acts as a primary nucleophile, making it ideal for condensation with phosphonyl dichlorides or cyclization with formamide to yield diverse heterocyclic rings.

- The Bromine Atom: Enhances lipophilicity (improving cellular permeability) and serves as a synthetic handle for late-stage functionalization via palladium-catalyzed cross-coupling.
- The Primary Amine: Can participate in hydrogen bonding within target binding pockets or undergo further derivatization.

When comparing derivatives, researchers must weigh the aggressive, broad-spectrum cytotoxicity of phosphorus spirocycles against the highly tunable, target-specific nature of triazole derivatives.



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Workflow of **2-Amino-5-bromobenzohydrazide** derivatization and SAR screening.

Comparative Synthesis & Experimental Protocols

To ensure reproducibility, the following protocols detail the self-validating systems used to synthesize both derivative classes. The causality behind reagent selection is emphasized to aid in troubleshooting and reaction optimization.

Protocol A: Synthesis of Phosphorus Spirocycles (Compound 8)

Target: 5-Methyl-3,8-di-(2-amino-4-bromophenyl)-4,9-dioxo-1,2,6,7-tetraaza-5λ5-phosphaspiro[4.4]nona-2,7-diene[1]

Rationale: This reaction leverages the nucleophilicity of the hydrazide to attack the electrophilic phosphorus center of methylphosphonyl dichloride. Triethylamine is critical as an acid scavenger to neutralize the HCl byproduct, driving the equilibrium toward the spirocyclic product.

- Preparation: Dissolve 500 mg (2.17 mmol, 1 equiv.) of **2-amino-5-bromobenzohydrazide** and 288 mg (2.17 mmol, 1 equiv.) of methylphosphonyl dichloride in 15 mL of anhydrous Tetrahydrofuran (THF) under an inert atmosphere (N₂ or Ar).
- Base Addition: Dropwise, add 0.91 mL (6.52 mmol, 3 equiv.) of triethylamine. Note: The dropwise addition controls the exothermic neutralization reaction and prevents localized side reactions.
- Primary Reaction: Stir the mixture at room temperature for 18 hours. The formation of a white precipitate (triethylamine hydrochloride) visually validates the progression of the condensation.
- Secondary Reagent Addition: To ensure complete conversion of the spirocycle, add a second portion of methylphosphonyl dichloride (288 mg, 1 equiv.) followed by triethylamine (0.91 mL). Stir for an additional 18 hours.
- Workup: Quench the reaction with 30 mL of distilled water. Extract the aqueous layer with ethyl acetate (3 × 30 mL). Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.

Protocol B: Synthesis of 1,2,4-Triazole Schiff Bases

Target: 4-bromo-2-(4H-1,2,4-triazol-3-yl)aniline derivatives[2]

Rationale: High-temperature cyclocondensation is required to force the hydrazide into a stable 1,2,4-triazole ring. Pulverized KOH provides the strongly basic environment necessary to deprotonate the intermediates, facilitating ring closure.

- Preparation: Mix 0.1 mol of ethyl **2-amino-5-bromobenzohydrazide** with 0.15 mol of formamide in a round-bottom flask containing 20 mL of Dimethylformamide (DMF).
- Catalysis: Add pulverized potassium hydroxide (KOH) to the mixture.
- Thermal Cyclization: Reflux the mixture at 200 °C for approximately 3 hours. Monitor reaction completion via TLC (Thin-Layer Chromatography).
- Workup: Dilute the cooled reaction mixture with additional DMF, wash with brine, and separate the organic layer. Dry over anhydrous sodium sulfate.
- Purification: Triturate the crude product with petroleum ether to precipitate the solid, filter, and recrystallize from methanol to yield the pure triazole derivative (75-87% yield).

Performance Comparison: Cytotoxicity and Selectivity

A critical aspect of SAR is evaluating not just the potency of a compound, but its therapeutic window (selectivity). Phosphorus heterocycles have historically been explored as antiproliferative agents since the discovery of cyclophosphamide[1]. However, modern screening reveals significant differences in the performance of **2-amino-5-bromobenzohydrazide** derivatives.

Table 1: Comparative In Vitro Cytotoxicity Profiles

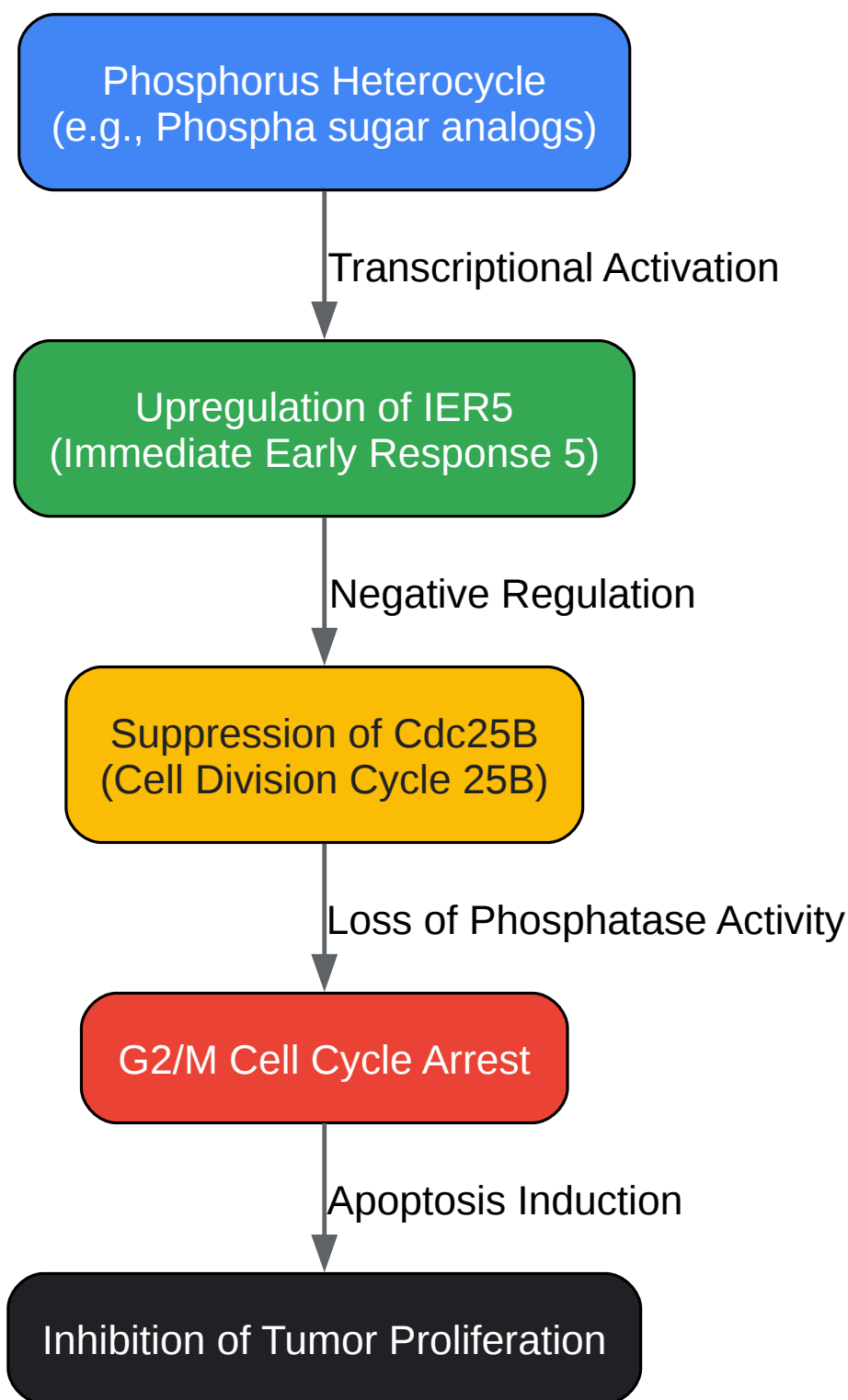
Derivative Class	Specific Compound	Cell Line	Cell Type	Viability at 200 μ M	Selectivity Profile
Phosphaspiro cycle	Compound 8	A431	Epidermoid Carcinoma	~30%	Poor
Phosphaspiro cycle	Compound 8	U87	Glioblastoma	~30%	Poor
Phosphaspiro cycle	Compound 8	HEK 293	Embryonic Kidney (Normal)	~25%	Poor
Phosphaspiro cycle	Compound 8	K21	Fibroblasts (Normal)	~25%	Poor
Triazole Schiff Base	4-bromo-2-(1H-triazol)	Various	Mixed Cancer Lines	Variable (IC50 ~10-50 μ M)	Moderate to High

Data Analysis: The synthesized phosphaspirocycle (Compound 8) demonstrates strong, broad-spectrum toxicity[1]. However, its viability drop to ~25% in non-cancerous cell lines (HEK 293 and K21) indicates a lack of selectivity, disqualifying it as a standalone targeted therapy without further structural optimization (e.g., modifying the spiro-ring to improve target-specific binding). In contrast, triazole derivatives generally offer better selectivity profiles, making them more suitable candidates for targeted drug development[2].

Mechanistic Insights and Signaling Pathways

Understanding the mechanism of action (MOA) is essential for rational SAR optimization. While the exact MOA of Compound 8 remains under investigation, analogous phosphorus heterocycles (such as phosphasugar derivatives) have been shown to exert their antitumor activity by modulating specific cell cycle regulatory pathways[3].

Specifically, certain phosphorus derivatives enhance the expression of IER5 (Immediate Early Response 5), which subsequently suppresses the expression of Cdc25B (Cell Division Cycle 25B). Because Cdc25B is an essential phosphatase for mitosis, its suppression leads to G2/M cell cycle arrest and apoptosis[3].



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Proposed IER5/Cdc25B signaling pathway modulated by phosphorus heterocycles.

Optimization Strategy: To improve the SAR of **2-amino-5-bromobenzohydrazide**-derived phosphaspirocycles, future iterations should focus on substituting the methyl group on the phosphorus atom with bulkier, target-specific ligands to lower toxicity in healthy fibroblasts while maintaining IER5 activation in malignant cells.

References

- Title: 5-Methyl-3,8-di-(2-amino-4-bromophenyl)-4,9-dioxo-1,2,6,7-tetraaza-5λ5-phosphaspiro[4.4]nona-2,7-diene Source: MDPI Molbank (2018) URL:[[Link](#)]
- Title: Novel molecular targeted and wide spectrum antitumor agents: Preparation and preclinical evaluation of IER5/Cdc25B targeted low-molecular-weight phospho sugar derivatives Source: ResearchGate (Pure and Applied Chemistry) URL:[[Link](#)]
- Title: Synthesis, In silico studies and Antitumor activity of New 4-bromo-2-(1H-1,2,4-triazol-3-yl)aniline Schiff bases Source: SSRN (2025) URL:[[Link](#)]

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